

Cross-Validation of Sodium Undecylenate MIC Results: A Comparative Guide

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Compound of Interest

Compound Name: Sodium undecylenate

Cat. No.: B1592752

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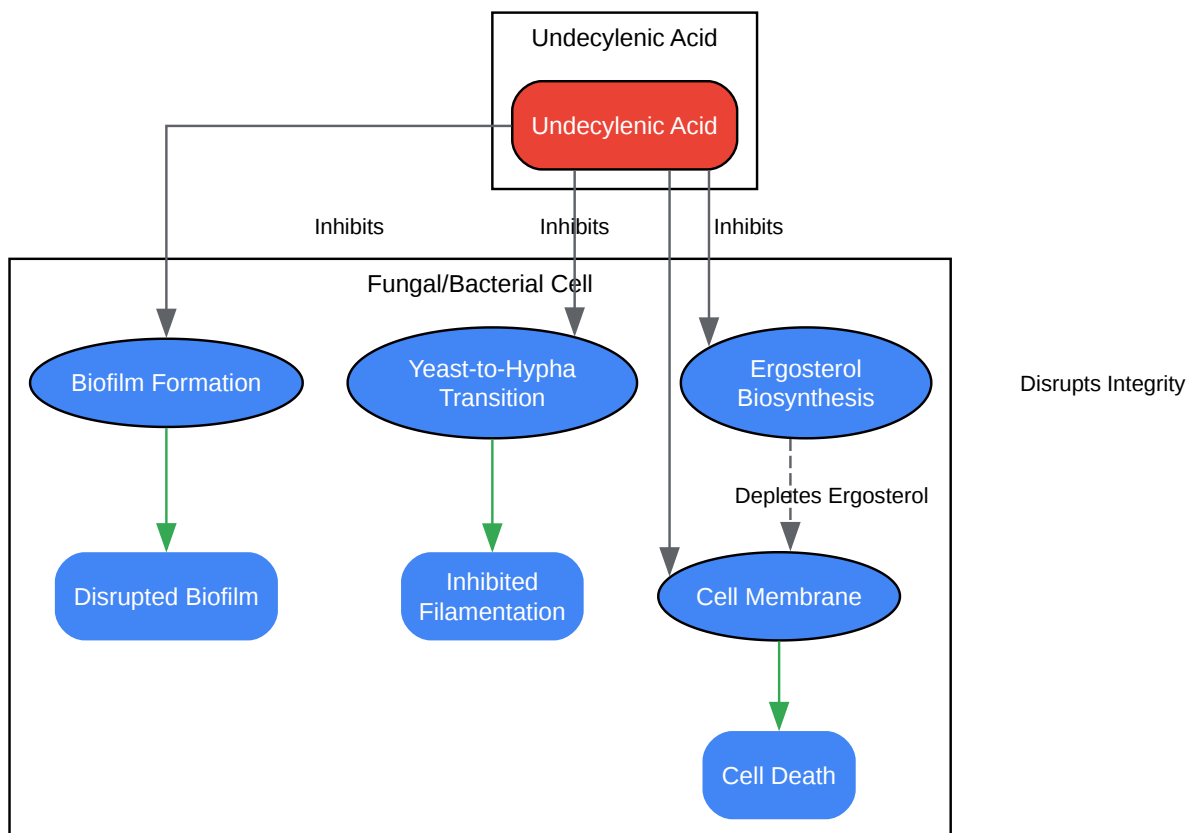
This guide provides a comparative overview of the antimicrobial activity of undecylenic acid and its salts, with a focus on Minimum Inhibitory Concentration (MIC) data. Due to the limited availability of specific MIC data for **sodium undecylenate** in the reviewed literature, this guide presents data for undecylenic acid and its arginine salt (GS-1) as representative examples of the compound's activity. The experimental protocols for standard antimicrobial susceptibility testing methods are detailed to facilitate the cross-validation of in-house results.

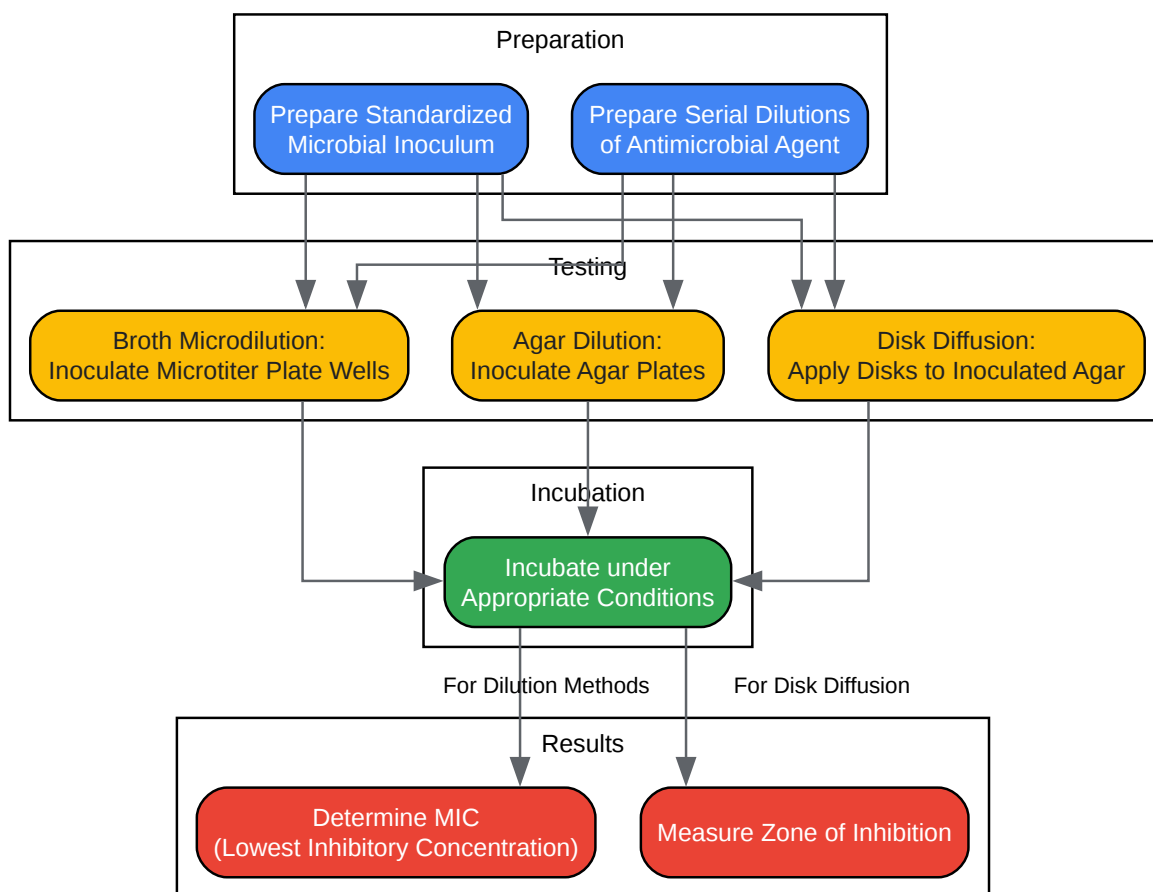
Mechanism of Action: A Dual Approach

Undecylenic acid, the active component of **sodium undecylenate**, exerts its antifungal and antibacterial effects through a multi-pronged attack on microbial cells. A primary mechanism involves the disruption of the fungal cell membrane's integrity.^[1] As an unsaturated fatty acid, it integrates into the lipid bilayer, leading to increased permeability and the leakage of essential intracellular components, ultimately causing cell death.^[1]

Furthermore, undecylenic acid has been shown to interfere with critical metabolic processes. In fungi, it can inhibit the biosynthesis of ergosterol, a vital component of the fungal cell membrane that is essential for maintaining its structure and function.^[1] This inhibition further compromises the cell membrane, enhancing the compound's antifungal efficacy.^[1] In the context of *Candida albicans*, undecylenic acid has been observed to inhibit the morphological transition from yeast to the more virulent hyphal form and to disrupt biofilm formation.

The following diagram illustrates the key mechanisms of action of undecylenic acid.





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References

- 1. What is the mechanism of Undecenoic Acid? [synapse.patsnap.com]
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